

An In-depth Technical Guide to the Thermophysical Properties of Hexadecanediols

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 1,6-Hexadecanediol

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This technical guide provides a detailed overview of the thermophysical properties, specifically the melting and boiling points, of hexadecanediols. Due to a scarcity of experimental data for **1,6-Hexadecanediol**, this document focuses on the well-characterized isomers, 1,16-Hexadecanediol and 1,2-Hexadecanediol, to provide a valuable reference for researchers. Additionally, a comprehensive, generalized experimental protocol for the determination of these properties in long-chain diols is presented.

Thermophysical Properties of Hexadecanediol Isomers

The positioning of hydroxyl groups along the sixteen-carbon chain of hexadecanediol significantly influences its thermophysical properties. The following table summarizes the available experimental data for two common isomers.

Property	1,16-Hexadecanediol	1,2-Hexadecanediol	1,6-Hexadecanediol
CAS Number	7735-42-4[1][2][3]	6920-24-7	28047-88-3[4]
Molecular Formula	C ₁₆ H ₃₄ O ₂ [1][2]	C ₁₆ H ₃₄ O ₂	C ₁₆ H ₃₄ O ₂
Molecular Weight	258.44 g/mol [1][2]	258.44 g/mol	258.44 g/mol [5]
Melting Point	91-94 °C[1][3]	68-72 °C	No experimental data available
Boiling Point	197-199 °C at 3 mmHg[1][3]	No experimental data available	No experimental data available

Note: The data for 1,6-Hexanediol (a shorter C6 chain diol, CAS 629-11-8) is often mistaken for **1,6-Hexadecanediol**. 1,6-Hexanediol has a melting point of 42-45 °C and a boiling point of 250 °C at 760 mmHg.[6][7]

Experimental Protocols for Thermophysical Property Determination

The following sections detail the standard methodologies for determining the melting and boiling points of long-chain diols like hexadecanediols.

2.1. Melting Point Determination using the Capillary Method

This method is a widely used and reliable technique for determining the melting point of a crystalline solid.

Materials and Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)[8]
- Capillary tubes (sealed at one end)[9]
- Sample of the long-chain diol
- Mortar and pestle (for sample pulverization)

- Spatula

Procedure:

- **Sample Preparation:** A small amount of the crystalline diol is finely ground into a powder using a mortar and pestle. This ensures uniform packing and heat transfer.
- **Capillary Tube Packing:** The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and gently tapped on a hard surface to pack the sample into the sealed end. A sample height of 2-3 mm is ideal.[\[9\]](#)
- **Apparatus Setup:** The packed capillary tube is placed into the heating block of the melting point apparatus.
- **Rapid Heating (Optional):** For an unknown sample, a rapid heating rate (10-20 °C/min) can be used to determine an approximate melting range.[\[10\]](#)
- **Accurate Determination:** A fresh sample is heated to a temperature about 10-15 °C below the approximate melting point. The heating rate is then slowed to 1-2 °C per minute to allow for thermal equilibrium.[\[10\]](#)
- **Observation and Recording:** The temperature at which the first liquid droplet appears is recorded as the beginning of the melting range. The temperature at which the last solid crystal disappears is recorded as the end of the melting range. For a pure compound, this range should be narrow (0.5-2 °C).[\[8\]](#)

2.2. Boiling Point Determination at Reduced Pressure (for High-Boiling Liquids)

High molecular weight compounds like hexadecanediols often have very high boiling points at atmospheric pressure and may decompose before boiling. Therefore, their boiling points are typically determined at reduced pressure.

Materials and Apparatus:

- Distillation apparatus with a vacuum connection (e.g., Hickman still or short-path distillation head)

- Round-bottom flask
- Thermometer
- Heating mantle
- Vacuum pump and pressure gauge (manometer)
- Boiling chips or a magnetic stirrer

Procedure:

- **Apparatus Assembly:** The distillation apparatus is assembled, ensuring all joints are properly sealed for vacuum. The thermometer bulb should be positioned just below the side arm leading to the condenser to accurately measure the temperature of the vapor.
- **Sample and Boiling Chips:** The diol sample and a few boiling chips (or a magnetic stir bar) are placed in the round-bottom flask to ensure smooth boiling.
- **System Evacuation:** The vacuum pump is connected and the system is slowly evacuated to the desired pressure. The pressure should be stable before heating begins.
- **Heating:** The sample is gently heated. As the liquid boils, the vapor will rise and condense on the cooler surfaces.
- **Boiling Point Reading:** The temperature is recorded when the vapor is continuously condensing on the thermometer bulb and dripping into the collection vessel. This temperature is the boiling point at the recorded pressure.
- **Pressure Correction (Optional):** The boiling point at atmospheric pressure can be estimated from the boiling point at reduced pressure using a nomograph or the Clausius-Clapeyron equation, although this is less accurate for high-boiling compounds.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for the experimental determination of the thermophysical properties of a long-chain diol.

Caption: Workflow for Determining Melting and Boiling Points of Long-Chain Diols.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Thermophysical Properties of Hexadecanediols]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15551605/docs#an-in-depth-technical-guide-to-the-thermophysical-properties-of-hexadecanediols>]

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